

Sarafotoxin S6d: A Technical Guide to its Source, Isolation, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sarafotoxin S6d

Cat. No.: B15575208

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Abstract

Sarafotoxin S6d is a potent vasoconstrictor peptide isolated from the venom of the Israeli burrowing asp, *Atractaspis engaddensis*. As a member of the sarafotoxin family, it shares significant structural and functional homology with the mammalian endothelin peptide family. This technical guide provides an in-depth overview of **Sarafotoxin S6d**, including its source, physicochemical properties, and detailed methodologies for its isolation from crude venom. Furthermore, it elucidates the toxin's mechanism of action through endothelin receptors and provides comprehensive protocols for relevant biological assays. This document is intended to serve as a valuable resource for researchers in the fields of pharmacology, toxicology, and drug development who are interested in the therapeutic and pharmacological potential of this unique snake venom peptide.

Introduction

Sarafotoxins are a group of highly toxic, 21-amino acid peptides found in the venom of snakes belonging to the genus *Atractaspis*. First identified in the venom of *Atractaspis engaddensis*, these toxins have garnered significant scientific interest due to their potent cardiotoxic and

vasoconstrictive properties. The sarafotoxin family includes several isoforms, such as S6a, S6b, S6c, and S6d, which exhibit a high degree of sequence homology with the mammalian endothelin (ET) family of vasoactive peptides. This structural similarity underlies their shared mechanism of action, which involves binding to and activating endothelin receptors.

Sarafotoxin S6d, the focus of this guide, is a key component of *A. engaddensis* venom and serves as a valuable pharmacological tool for studying the endothelin system. Its interaction with endothelin receptors provides insights into the physiological and pathophysiological roles of these receptors in cardiovascular regulation.

Source and Physicochemical Properties of Sarafotoxin S6d

The primary natural source of **Sarafotoxin S6d** is the venom of the Israeli burrowing asp, *Atractaspis engaddensis*, a venomous snake native to the Middle East.

The key physicochemical properties of **Sarafotoxin S6d** are summarized in the table below.

Property	Value	Reference
Amino Acid Sequence	CTCKDMTDKECLYFCHQDI W	
Molecular Formula	C ₁₁₂ H ₁₆₃ N ₂₇ O ₃₄ S ₅	
Disulfide Bridges	Cys1-Cys15, Cys3-Cys11	

Table 1: Physicochemical Properties of **Sarafotoxin S6d**

**3. Isolation of Sarafotoxin

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Phone: (601) 213-4426
Email: info@benchchem.com

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